

Introduction to 4-Amino-2-hydroxy-6-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Amino-2-hydroxy-6-methylpyrimidine

CAS No.: 6220-50-4

Cat. No.: B1616933

[Get Quote](#)

4-Amino-2-hydroxy-6-methylpyrimidine, also known by synonyms such as 6-Methylisocytosine and 2-Amino-6-methyl-4-pyrimidinol, is a substituted pyrimidine that serves as a versatile precursor in medicinal chemistry and materials science.[1][2][3] Pyrimidine scaffolds are central to numerous biologically active molecules, including nucleobases and a wide range of therapeutic agents. The presence of a reactive amino group, an enolic hydroxyl group, and an active methyl group makes this compound a privileged starting material for constructing more complex molecular architectures, such as Schiff bases and fused heterocyclic systems.[3] Its derivatives have been explored for various pharmacological applications, underscoring the importance of rigorously characterizing its fundamental physicochemical properties.[3][4]

The Critical Role of Melting Point in Pharmaceutical Sciences

In the pharmaceutical industry, melting point determination is a fundamental analytical method used for the quality control of active pharmaceutical ingredients (APIs) and intermediates.[5][6] It is a critical parameter for several reasons:

- **Purity Assessment:** A pure crystalline solid exhibits a sharp, well-defined melting point range, typically 0.5-1.0°C. The presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.[5][7][8] Observing a wide melting range is a strong indicator that a sample is impure.[7]
- **Identity Confirmation:** The melting point is a characteristic physical property of a pure compound.[9] By comparing the experimentally determined melting point of a synthesized compound with a literature value or a certified reference standard, its identity can be confirmed.[5][10]
- **Stability and Formulation:** Melting point data provides valuable insights into a compound's thermal stability and the strength of its intermolecular forces.[5][11] This information is crucial during drug development for selecting appropriate processing conditions (e.g., heating, drying) and for designing stable pharmaceutical formulations.[10][11]

Thermal Properties of 4-Amino-2-hydroxy-6-methylpyrimidine

The consistent reporting of the melting point for **4-Amino-2-hydroxy-6-methylpyrimidine** across multiple chemical suppliers and databases is a key characteristic of this compound.

3.1 Reported Melting Point and Interpretation

Numerous authoritative sources report the melting point of **4-Amino-2-hydroxy-6-methylpyrimidine** as >300 °C.[1][2][12][13][14] This value is not a precise melting temperature but rather an indication that the compound does not melt cleanly at temperatures up to and including 300 °C under standard atmospheric pressure. This high value suggests strong intermolecular forces, likely due to hydrogen bonding facilitated by the amino and hydroxyl/oxo groups, which hold the crystal lattice together.[15] In practice, this often signifies that the compound undergoes thermal decomposition before a true solid-to-liquid phase transition can be observed.

Table 1: Physicochemical Properties of 4-Amino-2-hydroxy-6-methylpyrimidine

Property	Value	Source(s)
CAS Number	3977-29-5	[1][2][16]
Molecular Formula	C ₅ H ₇ N ₃ O	[1][2][16]
Molecular Weight	125.13 g/mol	[1][2][16]
Appearance	White to cream powder/solid	[13][15][17]
Melting Point	>300 °C (literature)	[1][2][13][14]
Synonyms	2-Amino-6-methyl-4-pyrimidinol, 6-Methylisocytosine	[1][2][16]

Experimental Protocol for Melting Point Determination

The following protocol describes the capillary method using a modern digital melting point apparatus, which is a standard technique for determining the melting point of a crystalline organic solid.[8]

4.1 Principle of the Capillary Method

A small, finely powdered sample of the organic solid is packed into a thin-walled capillary tube. This tube is placed in a heating block alongside a high-precision thermometer.[8] The block is heated slowly, and the temperatures at which the substance begins to liquefy (onset) and completely turns to liquid (clear point) are recorded as the melting range.[8][18]

4.2 Instrumentation and Materials

- Digital Melting Point Apparatus (e.g., Mel-Temp® or similar)
- Capillary tubes (one end sealed)
- **4-Amino-2-hydroxy-6-methylpyrimidine** sample
- Spatula

- Mortar and pestle (or glass rod and watch glass)
- Safety glasses and laboratory coat

4.3 Detailed Step-by-Step Procedure

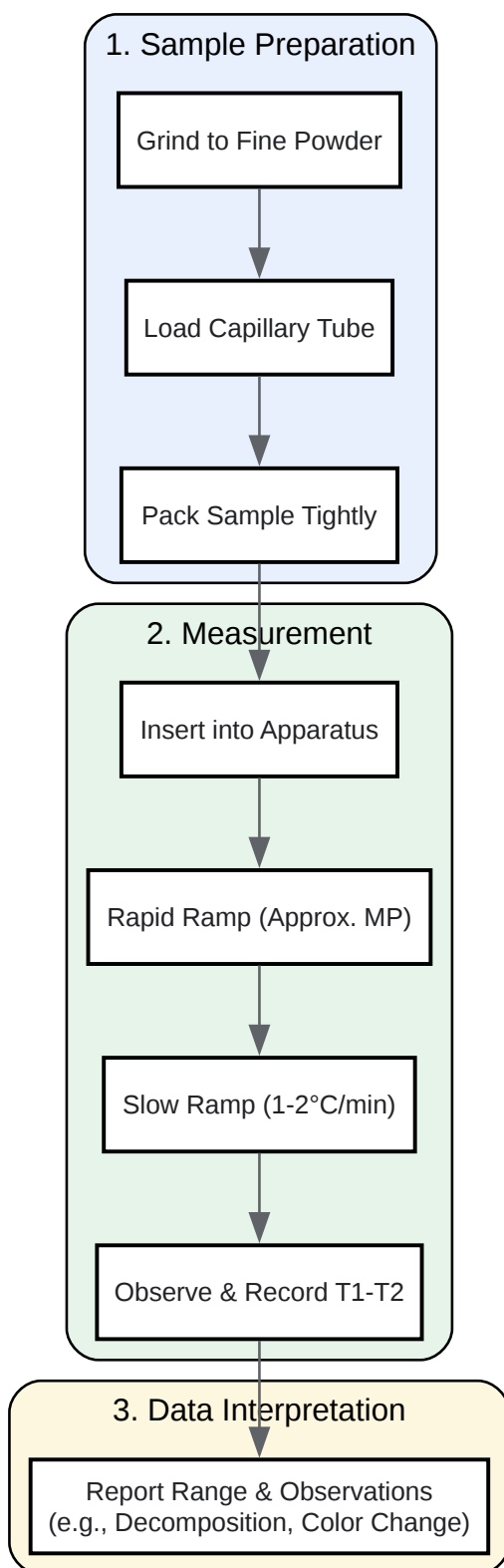
- Sample Preparation:
 - Place a small amount of the crystalline **4-Amino-2-hydroxy-6-methylpyrimidine** on a clean, dry watch glass.
 - Using a spatula or mortar and pestle, crush the sample into a fine, uniform powder.[18]
 - Dip the open end of a capillary tube into the powder.[8]
 - Invert the tube and gently tap it on a hard surface to pack the powder into the sealed end. [8] A sample height of 1-2 cm is sufficient.[18]
- Instrument Setup:
 - Ensure the melting point apparatus is clean and has cooled to room temperature.
 - Carefully insert the packed capillary tube into the sample holder of the apparatus.[8]
- Approximate Melting Point Determination (Rapid Ramp):
 - Set a rapid heating rate (e.g., 10 °C/min) to quickly estimate the melting point.[8]
 - Observe the sample and note the approximate temperature at which it melts or decomposes. This step is crucial for saving time during the accurate determination. Given the known value of >300 °C, this step may involve ramping to the instrument's maximum temperature to confirm decomposition.
- Accurate Melting Point Determination (Slow Ramp):
 - Allow the apparatus to cool significantly below the approximate melting/decomposition temperature observed.

- Prepare a fresh sample in a new capillary tube. Never remelt a previously melted sample.
[7]
- Insert the new tube and heat rapidly to a temperature about 20 °C below the approximate point.
- Decrease the heating rate to 1-2 °C per minute.[7][8] This slow rate is critical for ensuring thermal equilibrium between the heating block, sample, and thermometer, yielding an accurate reading.
- Carefully observe the sample. Record the temperature (T1) when the first drop of liquid appears.
- Continue heating at the slow rate and record the temperature (T2) when the last solid particle melts completely.[18]
- The melting point is reported as the range T1 - T2. For a substance like **4-Amino-2-hydroxy-6-methylpyrimidine**, you will likely observe charring or discoloration, which should be noted as decomposition.

4.4 Causality and Expert Insights

- Why a Fine Powder? A finely ground sample ensures uniform heat distribution throughout the sample, preventing different parts from melting at different times, which would lead to a broader, inaccurate melting range.[7]
- Why Pack Tightly? Tight packing eliminates air pockets, which act as insulators and impede efficient heat transfer from the capillary wall to the sample crystals.[7] This ensures the entire sample reaches the same temperature simultaneously.
- Why a Slow Heating Rate? The most common source of error in melting point determination is heating the sample too quickly.[7] A rapid temperature increase does not allow the system (heating element, sample, and thermometer) to reach thermal equilibrium. This results in the thermometer reading lagging behind the actual temperature of the sample, leading to an erroneously high and broad melting range.

4.5 Diagram of the Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Capillary Melting Point Determination.

Safety and Handling Precautions

Based on available Safety Data Sheets (SDS), **4-Amino-2-hydroxy-6-methylpyrimidine** requires careful handling in a laboratory setting.

- Exposure Routes: The compound may cause irritation to the eyes, skin, and respiratory tract upon contact or inhalation.[13]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a laboratory coat.[19]
- Handling: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhaling the powder.[13][19] Avoid dust formation during handling.[13]
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place away from strong oxidizing agents.[13]
- First Aid: In case of eye or skin contact, rinse immediately and thoroughly with plenty of water for at least 15 minutes and seek medical attention if irritation persists.[13][20] If inhaled, move to fresh air.[20] If ingested, rinse the mouth with water and seek medical attention.[13][20]

Conclusion

4-Amino-2-hydroxy-6-methylpyrimidine is a thermally stable compound with a melting point reported to be above 300 °C, which is indicative of decomposition under standard heating conditions. This high thermal stability is a result of strong intermolecular forces within its crystal structure. Accurate determination of thermal behavior is a non-negotiable aspect of quality control in research and pharmaceutical development. The standardized capillary method, when performed with meticulous attention to sample preparation and heating rate, provides reliable and reproducible data. Adherence to the detailed protocol and safety guidelines presented in this guide will ensure the accurate characterization of this important synthetic building block and promote a safe laboratory environment.

References

- iChemical. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine, CAS No. 3977-29-5.
- Vedantu. (n.d.). Melting Point Determination of Organic Compounds: Chemistry Guide.

- NANOLAB. (n.d.). Melting Point Determination in Pharmaceutical Industry.
- University of Calgary. (n.d.). Melting Point Determination.
- Laboratory Equipment. (n.d.). What is Melting Point Apparatus.
- AS Chemical Laboratories Inc. (n.d.). Melting point.
- JoVE. (2017, February 22). Melting Point Determination of Solid Organic Compounds.
- BUCHI. (n.d.). Melting Point Matters: The Key to Purity, Identification, and Quality Control.
- AELAB. (2024, July 1). What is a Melting Point Device?.
- BYJU'S. (2019, November 13). Determination Of Melting Point Of An Organic Compound.
- ChemSrc. (2025, August 25). 4-amino-6-hydroxy-2-methylpyrimidine.
- Stenutz. (n.d.). 2-amino-4-hydroxy-6-methylpyrimidine.
- Sigma-Aldrich. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine 98 3977-29-5.
- ChemSrc. (2025, August 24). 2-Amino-6-hydroxy-4-methylpyrimidine.
- Benchchem. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine | 3977-29-5.
- Fisher Scientific. (2015, October 13). SAFETY DATA SHEET.
- Thermo Fisher Scientific. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine, 98% 50 g.
- NIST. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine.
- ChemicalBook. (2026, January 17). Chemical Safety Data Sheet MSDS / SDS - 4-Amino-5-Hydroxymethyl-2-methylpyrimidine.
- ResearchGate. (2021, November 17). Synthesis and Identification of Heterocyclic Derivative from 2-amino-4- hydroxy-6-methyl pyrimidine and Study their Biological Activity.
- Benchchem. (n.d.). Application Notes and Protocols: 2-Amino-4-hydroxy-6-methylpyrimidine as a Versatile Building Block in Organic Synthesis.
- ECHEMI. (n.d.). 2-Amino-4-hydroxy-6-methylpyrimidine SDS, 3977-29-5 Safety Data Sheets.
- Thermo Fisher Scientific. (n.d.). 4-Amino-6-hydroxy-2-methylpyrimidine dihydrate, 98+% 5 g.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Amino-4-hydroxy-6-methylpyrimidine, CAS No. 3977-29-5 - iChemical \[ichemical.com\]](#)
- [2. 2-アミノ-4-ヒドロキシ-6-メチルピリミジン 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. nano-lab.com.tr \[nano-lab.com.tr\]](#)
- [6. aelabgroup.com \[aelabgroup.com\]](#)
- [7. Melting Point Determination of Organic Compounds: Chemistry Guide \[vedantu.com\]](#)
- [8. Video: Melting Point Determination of Solid Organic Compounds \[jove.com\]](#)
- [9. mrclab.com \[mrclab.com\]](#)
- [10. Melting Point Matters: The Key to Purity, Identification, and Quality Control | Buchi.com \[buchi.com\]](#)
- [11. aschemicals.com \[aschemicals.com\]](#)
- [12. 2-Amino-6-hydroxy-4-methylpyrimidine | CAS#:3977-29-5 | Chemsrsc \[chemsrc.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. 2-Amino-4-hydroxy-6-methylpyrimidine, 98% 50 g | Buy Online | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [15. 2-Amino-4-hydroxy-6-methylpyrimidine | 3977-29-5 | Benchchem \[benchchem.com\]](#)
- [16. 2-Amino-4-hydroxy-6-methylpyrimidine \[webbook.nist.gov\]](#)
- [17. L07496.06 \[thermofisher.com\]](#)
- [18. byjus.com \[byjus.com\]](#)
- [19. echemi.com \[echemi.com\]](#)
- [20. chemicalbook.com \[chemicalbook.com\]](#)
- [To cite this document: BenchChem. \[Introduction to 4-Amino-2-hydroxy-6-methylpyrimidine\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1616933/docs#introduction-to-4-amino-2-hydroxy-6-methylpyrimidine\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)